

Pinaverium bromide-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: *Pinaverium bromide-d4*

Cat. No.: *B12415159*

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Technical Guide: Pinaverium Bromide-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Pinaverium bromide-d4**, a deuterated analog of the spasmolytic agent Pinaverium bromide. This document is intended for use by professionals in research, scientific, and drug development fields, offering key data, a representative experimental workflow, and a logical diagram of its primary application.

Core Compound Data

Pinaverium bromide-d4 is a stable isotope-labeled form of Pinaverium bromide. Its primary utility is as an internal standard for analytical and pharmacokinetic studies, enhancing the accuracy of quantification of the parent compound in biological matrices through mass spectrometry and liquid chromatography.

A comprehensive summary of its key quantitative data is presented below.

Parameter	Value
CAS Number	Not Available[1][2][3][4]
Molecular Formula	C ₂₆ H ₃₇ D ₄ Br ₂ NO ₄ [1][3][4][5]
Molecular Weight	595.44 g/mol [1][3][4][5]
Parent Compound	Pinaverium Bromide
Parent Compound CAS No.	53251-94-8[2][6]

Representative Experimental Workflow: Pharmacokinetic Analysis

The following section details a typical experimental protocol where **Pinaverium bromide-d4** is employed as an internal standard for the quantification of Pinaverium bromide in a biological sample, such as plasma.

Objective: To accurately determine the concentration of Pinaverium bromide in plasma samples over time.

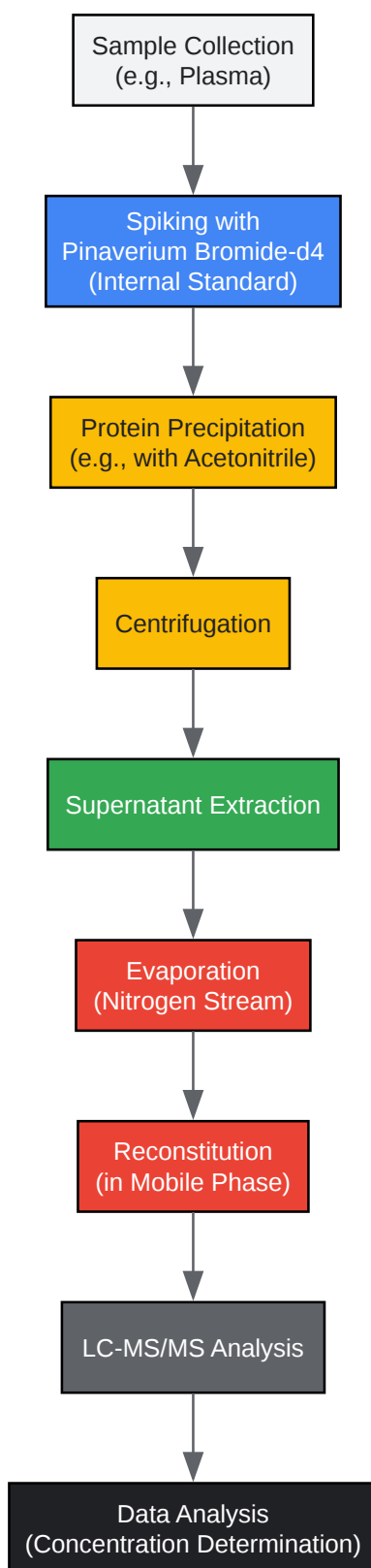
Methodology:

- Sample Collection: Biological samples (e.g., blood) are collected from subjects at predetermined time points following the administration of Pinaverium bromide. Plasma is subsequently isolated through centrifugation.
- Internal Standard Spiking: A known concentration of **Pinaverium bromide-d4** is added to each plasma sample. This serves as the internal standard to correct for variations in sample preparation and instrument response.
- Sample Preparation (Protein Precipitation):
 - To each 100 µL plasma sample, 300 µL of a precipitating agent (e.g., acetonitrile) is added.

- The mixture is vortexed for approximately 1 minute to ensure thorough mixing and precipitation of proteins.
- The samples are then centrifuged at a high speed (e.g., 10,000 x g) for 10 minutes to pellet the precipitated proteins.
- Supernatant Extraction: The clear supernatant, containing the analyte (Pinaverium bromide) and the internal standard (**Pinaverium bromide-d4**), is carefully transferred to a new set of tubes.
- Evaporation and Reconstitution:
 - The supernatant is evaporated to dryness under a gentle stream of nitrogen.
 - The dried residue is reconstituted in a specific volume (e.g., 100 µL) of the mobile phase used for the chromatographic analysis.
- LC-MS/MS Analysis:
 - An aliquot of the reconstituted sample is injected into a Liquid Chromatography-Mass Spectrometry (LC-MS/MS) system.
 - The analyte and the internal standard are separated chromatographically.
 - The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Pinaverium bromide and **Pinaverium bromide-d4**.
- Data Analysis: The peak area ratio of the analyte to the internal standard is calculated. This ratio is then used to determine the concentration of Pinaverium bromide in the original plasma sample by comparing it to a standard curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visual Representation of Experimental Workflow

The logical flow of the experimental protocol described above is illustrated in the following diagram.



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